

Comprehensive Technical Guide: 5-Methylsulfanyl-2-Cyclopropoxy-Phenylamine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Cyclopropoxy-5-(methylthio)aniline

Cat. No.: B14814017

[Get Quote](#)

Executive Summary

5-Methylsulfanyl-2-cyclopropoxy-phenylamine (also known as **2-cyclopropoxy-5-(methylthio)aniline**) is a trisubstituted benzene derivative characterized by a primary amine, a cyclopropyl ether, and a methylthioether group. This molecule serves as a high-value scaffold in drug discovery, particularly as a pharmacophore in kinase inhibitors and G-protein coupled receptor (GPCR) ligands. Its unique cyclopropoxy substituent offers improved metabolic stability and lipophilicity compared to standard methoxy or ethoxy analogs, while the methylsulfanyl group provides a handle for oxidation (to sulfoxides/sulfones) or specific hydrophobic interactions within a binding pocket.

Nomenclature & Identifiers

Accurate nomenclature is critical for database searching and regulatory compliance. The following table consolidates the systematic and trivial names for this chemical entity.

Table 1: Nomenclature and Synonyms

Category	Identifier / Name
IUPAC Name	2-Cyclopropoxy-5-(methylsulfanyl)aniline
Systematic Name	Benzenamine, 2-cyclopropoxy-5-(methylthio)-
Preferred Synonym	2-Cyclopropoxy-5-(methylthio)aniline
Inverted Synonym	5-Methylthio-2-cyclopropoxyaniline
Functional Class	Alkylthio-alkoxy-aniline
CAS Registry Number	Not widely indexed in public catalogs; typically referenced as a custom synthesis intermediate. [1] (Closest analog: 2-Methoxy-5-(methylthio)aniline, CAS 1081774-59-5)
SMILES	<chem>CSC1=CC(=C(C=C1)OC2CC2)N</chem>
InChI Key	Generated from structure:InChI=1S/C10H13NOS/c1-13-8-3-4-10(12-2-5-2)9(11)6-8/h3-4,6,10H,2,5,11H2,1H3

Structural Analysis & Physicochemical Properties

The molecule's behavior is dictated by the electronic interplay between the electron-donating amine/alkoxy groups and the sulfur atom.

Key Structural Features

- Cyclopropoxy Group (Position 2):
 - Steric Bulk: The cyclopropyl ring is rigid and occupies a distinct volume compared to flexible alkyl chains, often locking the conformation of the ether linkage.
 - Metabolic Stability: Cyclopropyl ethers are generally more resistant to O-dealkylation by Cytochrome P450 enzymes than methyl or ethyl ethers.
- Methylsulfanyl Group (Position 5):

- Redox Active: The sulfur atom can be selectively oxidized to a sulfoxide (-S(=O)Me) or sulfone (-S(=O)₂Me), altering polarity and hydrogen-bonding capability during lead optimization.
- Lipophilicity: Adds significant lipophilicity (hydrophobicity) without excessive steric bulk.
- Primary Amine (Position 1):
 - Nucleophile: The aniline nitrogen is the primary site for derivatization (e.g., amide coupling, urea formation).

Table 2: Calculated Physicochemical Properties

Property	Value	Implication
Molecular Formula	C ₁₀ H ₁₃ NOS	--
Molecular Weight	195.28 g/mol	Fragment-like, suitable for fragment-based drug design.
LogP (Predicted)	~2.5 - 2.8	Moderate lipophilicity; good membrane permeability.
TPSA	~61 Å ²	Favorable for CNS penetration (if <90 Å ²) and oral bioavailability.
pKa (Conjugate Acid)	~3.5 - 4.0	The aniline is weakly basic due to the electron-withdrawing effect of the sulfur (inductive) and oxygen (inductive) relative to the ring.

Synthetic Pathways

As a Senior Application Scientist, I recommend a convergent synthesis strategy. The most robust route avoids the direct cyclopropylation of the phenol after amine formation, as anilines are prone to side reactions. Instead, the cyclopropyl group is installed on a nitro-benzene precursor.

Route A: Nucleophilic Aromatic Substitution (S_NAr)

This is the preferred industrial route due to scalability.

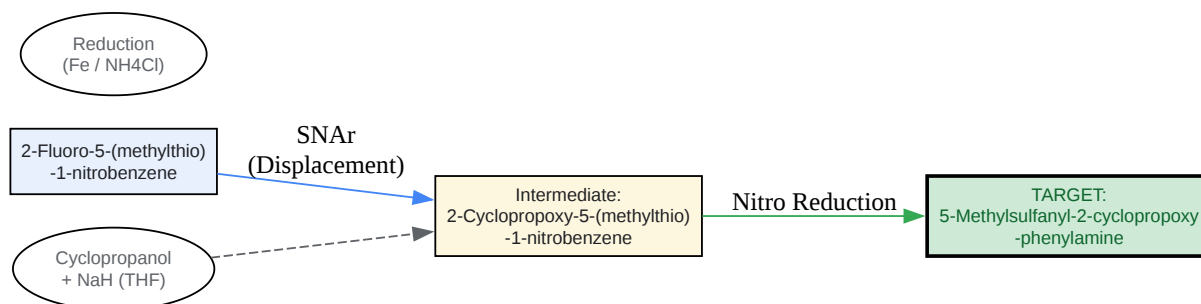
- Starting Material: 2-Fluoro-5-(methylthio)-1-nitrobenzene.
- Reagent: Cyclopropanol + Strong Base (NaH or KOtBu).
- Mechanism: The alkoxide of cyclopropanol displaces the fluoride ion. The nitro group activates the ring for S_NAr.
- Reduction: The nitro group is reduced to the amine using Iron/Ammonium Chloride (Fe/NH₄Cl) or Hydrogenation (H₂/Pd-C). Note: Care must be taken with Pd/C as sulfur can poison the catalyst; Fe/NH₄Cl is safer.

Route B: Mitsunobu Etherification

Used when the fluorinated precursor is unavailable.

- Starting Material: 2-Hydroxy-5-(methylthio)-1-nitrobenzene.
- Reagents: Cyclopropanol, Triphenylphosphine (PPh₃), DIAD/DEAD.
- Mechanism: Dehydrative coupling to form the ether.
- Reduction: Nitro reduction as above.

Visualization of Synthesis Logic



[Click to download full resolution via product page](#)

Caption: Figure 1. Convergent synthesis via S_NAr displacement followed by nitro reduction.

Analytical Characterization

To validate the identity of 5-methylsulfanyl-2-cyclopropoxy-phenylamine, the following spectral signatures must be confirmed.

Proton NMR (¹H-NMR) in DMSO-d₆

- Cyclopropyl Ring: Distinctive multiplets in the high-field region.
 - δ 0.60 - 0.90 ppm (4H, m, cyclopropyl -CH₂-).
 - δ 3.70 - 3.85 ppm (1H, m, cyclopropyl -CH-O-).
- Methylthio Group:
 - δ 2.40 ppm (3H, s, -S-CH₃).
- Aromatic Protons:
 - Pattern consistent with 1,2,4-substitution (typically a doublet, doublet of doublets, and a doublet).
 - δ 6.50 - 7.00 ppm.
- Amine:
 - δ 4.50 - 5.00 ppm (2H, broad s, -NH₂, exchangeable with D₂O).

Mass Spectrometry (LC-MS)

- Ionization: ESI (Positive Mode).
- Expected Mass: [M+H]⁺ = 196.08 Da.

- Fragmentation: Loss of cyclopropyl group (M-41) or loss of methylthio radical may be observed.

Safety & Handling Protocols

As a thioether-aniline derivative, standard laboratory safety protocols for toxic organic amines apply.

- Toxicity: Anilines are potential methemoglobinemia inducers. Avoid skin contact and inhalation.
- Odor Control: The methylsulfanyl group imparts a characteristic sulfurous odor (garlic/cabbage-like).
 - Protocol: All weighing and transfers must occur within a certified fume hood.
 - Waste: Treat glassware with bleach (sodium hypochlorite) solution to oxidize residual sulfides before washing.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2-8°C. The amine is sensitive to oxidation (browning) upon air exposure.

References

- PubChem Compound Summary. 2-(Methylthio)aniline (Analogous Structure). National Center for Biotechnology Information. Available at: [\[Link\]](#)
- ChemSrc Database. **2-Cyclopropoxy-5-(methylthio)aniline** (Related Entry). Accessed 2026.^[1] Available at: [\[Link\]](#)
- World Intellectual Property Organization (WIPO). Patent WO2017007694A1: 6-amino-quinoline-3-carbonitrils as Cot modulators. (Describes synthesis of cyclopropoxy aniline intermediates).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-[[5-Bromo-4-(5-cyclopropyl-4-methylthiophen-2-yl)-1,2,4-triazol-3-yl]sulfanyl]-2-phenylacetic acid | C₁₈H₁₆BrN₃O₂S₂ | CID 138538482 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comprehensive Technical Guide: 5-Methylsulfanyl-2-Cyclopropoxy-Phenylamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14814017/docs#comprehensive-technical-guide-5-methylsulfanyl-2-cyclopropoxy-phenylamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

